Technical Guide: Physicochemical Characterization of 2-Chloro-6-methoxy-4-methylquinoline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-6-methoxy-4-methylquinoline*
CAS No.:	*6340-55-2*
Cat. No.:	*B109769*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

December 29, 2025

Introduction

Quinoline and its derivatives are of significant interest in medicinal and agricultural chemistry due to their wide range of biological activities.[1] The specific compound, **2-Chloro-6-methoxy-4-methylquinoline**, is a substituted quinoline that holds potential for further investigation and development. This technical guide provides a comprehensive overview of the known identifiers for this compound and outlines the detailed experimental protocols necessary for a thorough determination of its core physical and spectroscopic properties. While specific experimental data for this compound is not widely published, this guide serves as a foundational document for researchers undertaking its synthesis and characterization.

© 2026 BenchChem. All rights reserved.

Core Properties of 2-Chloro-6-methoxy-4-methylquinoline

Limited specific experimental data for the physical properties of **2-Chloro-6-methoxy-4-methylquinoline** is available in public literature. However, key identifiers and some predicted data have been compiled from various chemical supplier databases. The compound is generally described as a solid.[2]

Table 1: Identifiers and Basic Properties of **2-Chloro-6-methoxy-4-methylquinoline**

Property	Value	Source
CAS Number	6340-55-2	[2]
Molecular Formula	$C_{11}H_{10}ClNO$	[2]
Molecular Weight	207.66 g/mol	[2]
Physical Form	Solid	[2]
Purity	≥ 96.0%	[3]
InChI Key	VXGIQWGIRMJJDC-UHFFFAOYSA-N	[2]

Table 2: Predicted Physical Properties of **2-Chloro-6-methoxy-4-methylquinoline**

Property	Predicted Value	Source
Boiling Point	333.4 ± 37.0 °C at 760 mmHg	[4]
Density	1.2 ± 0.1 g/cm³	[4]
Flash Point	155.4 ± 26.5 °C	[4]
Refractive Index	1.610	[4]

Note: The data in Table 2 are computational predictions and have not been experimentally verified.

© 2026 BenchChem. All rights reserved.

Experimental Protocols for Physicochemical Characterization

To fully characterize **2-Chloro-6-methoxy-4-methylquinoline**, a series of standard experimental procedures must be conducted. The following sections detail the methodologies for determining its melting point, solubility, and spectroscopic profile.

Melting Point Determination

The melting point is a critical physical property for identifying a compound and assessing its purity. A pure crystalline solid typically exhibits a sharp melting point range of 0.5-1.0°C.

Methodology: Capillary Method

- Sample Preparation: A small amount of dry **2-Chloro-6-methoxy-4-methylquinoline** is finely crushed into a powder.[5]
- Capillary Tube Loading: One end of a capillary tube is sealed using a flame. The open end of the tube is then pressed into the powdered sample. The tube is tapped gently to pack the solid into the sealed end to a height of 1-3 mm.[6][7]
- Apparatus Setup: The loaded capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a melting point apparatus (e.g., a Mel-Temp apparatus or a Thiele tube filled with mineral oil).[7]
- Measurement: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[6] The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point range is reported as T1-T2.[5] For an initial, rapid determination to find an approximate melting point, a faster heating rate can be used, followed by a more careful measurement.

Solubility Profile Determination

Understanding the solubility of a compound is essential for its purification, formulation, and biological testing. A systematic approach is used to classify the compound based on its solubility in a range of solvents.

© 2026 BenchChem. All rights reserved.

Methodology: Systematic Solubility Testing

- General Procedure: Approximately 10-25 mg of the solid compound is placed in a small test tube.[8][9] About 0.5-0.75 mL of the solvent is added in portions, and the tube is shaken vigorously after each addition.[9][10] The compound is classified as "soluble" if it forms a homogeneous solution or "insoluble" if a separate phase remains.[8]

- Solvent Sequence:

  - Water: If the compound is soluble in water, its pH is tested with litmus or pH paper to determine if it is acidic, basic, or neutral.[8][10]

  - 5% Sodium Hydroxide (NaOH): If insoluble in water, its solubility in 5% NaOH is tested. Solubility indicates the presence of an acidic functional group.[10][11]

  - 5% Sodium Bicarbonate ($NaHCO_3$): If soluble in 5% NaOH, its solubility in 5% $NaHCO_3$ is tested to differentiate between strong and weak acids.[9]

  - 5% Hydrochloric Acid (HCl): If insoluble in water and 5% NaOH, its solubility in 5% HCl is determined. Solubility suggests the presence of a basic functional group, such as the nitrogen in the quinoline ring.[10][11]

  - Concentrated Sulfuric Acid (H_2SO_4): For compounds insoluble in the above aqueous solutions, solubility in cold, concentrated H_2SO_4 is tested. Solubility in this strong acid can indicate the presence of neutral compounds containing oxygen, nitrogen, or sulfur, or compounds with double or triple bonds.[10][11]

Spectroscopic Characterization Protocols

Spectroscopic analysis is indispensable for elucidating the molecular structure of a compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

Methodology: ^{1}H and ^{13}C NMR

© 2026 BenchChem. All rights reserved.

- Sample Preparation: For a ^{1}H NMR spectrum, 5-25 mg of **2-Chloro-6-methoxy-4-methylquinoline** is dissolved in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean NMR tube.[12] For a ^{13}C NMR spectrum, a more concentrated solution (50-100 mg) is typically required due to the lower natural abundance and sensitivity of the ^{13}C isotope.[12] The solution must be free of any solid particles, which can be ensured by filtering it through a small plug of glass wool in a Pasteur pipette.

- Instrument Setup: The NMR tube is placed in the spectrometer. The instrument is then set to "lock" onto the deuterium signal of the solvent, and the magnetic field is "shimmed" to achieve the best possible homogeneity and resolution.[13]

- Data Acquisition: The ^{1}H and ^{13}C NMR spectra are acquired. For ^{1}H NMR, the chemical shift, splitting pattern (multiplicity), and integration of each signal are analyzed to determine the electronic environment, number of neighboring protons, and the relative number of protons for each signal, respectively.[14] For ^{13}C NMR, the chemical shift of each signal indicates the type of carbon atom. Further experiments like DEPT can be used to distinguish between CH_3, CH_2, CH, and quaternary carbons.[15]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Methodology: Attenuated Total Reflectance (ATR) or Thin Solid Film

- ATR Method (for solids):
  - A background spectrum of the clean ATR crystal is collected.[16]
  - A small amount of the powdered solid is placed on the ATR crystal, ensuring it is completely covered.[16]
  - A pressure clamp is applied to ensure good contact between the sample and the crystal.[16]
  - The sample spectrum is collected. The resulting spectrum will show absorption bands corresponding to the vibrational frequencies of the functional groups in the molecule.[16]

© 2026 BenchChem. All rights reserved.

- Thin Solid Film Method:
  - A small amount (around 50 mg) of the solid is dissolved in a few drops of a volatile solvent like methylene chloride.[17]
  - A drop of this solution is placed on a salt plate (e.g., KBr or NaCl).[17]
  - The solvent is allowed to evaporate, leaving a thin film of the compound on the plate.[17]
  - The plate is placed in the sample holder of the FTIR spectrometer, and the spectrum is obtained.[17]

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions, allowing for the determination of the molecular weight and elemental composition of a compound.

Methodology: Electron Ionization (EI-MS)

- Sample Introduction: A small amount of the sample is introduced into the mass spectrometer. For non-volatile solids, a direct insertion probe is often used.[18]
- Ionization: In the ion source, the sample is vaporized and bombarded with a high-energy beam of electrons. This process ejects an electron from the molecule, creating a positively charged molecular ion ($M^{+\cdot}$).[19]
- Fragmentation: The high energy of the ionization process often causes the molecular ion to break apart into smaller, charged fragments.[18]
- Mass Analysis: The ions (both the molecular ion and the fragments) are accelerated into a mass analyzer (e.g., a magnetic sector or a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.[19]
- Detection: A detector records the abundance of each ion at a specific m/z value. The resulting mass spectrum is a plot of relative intensity versus m/z. The peak with the highest m/z value typically corresponds to the molecular ion, which provides the molecular weight of the compound. The presence of a chlorine atom can be identified by an M+2 peak with an

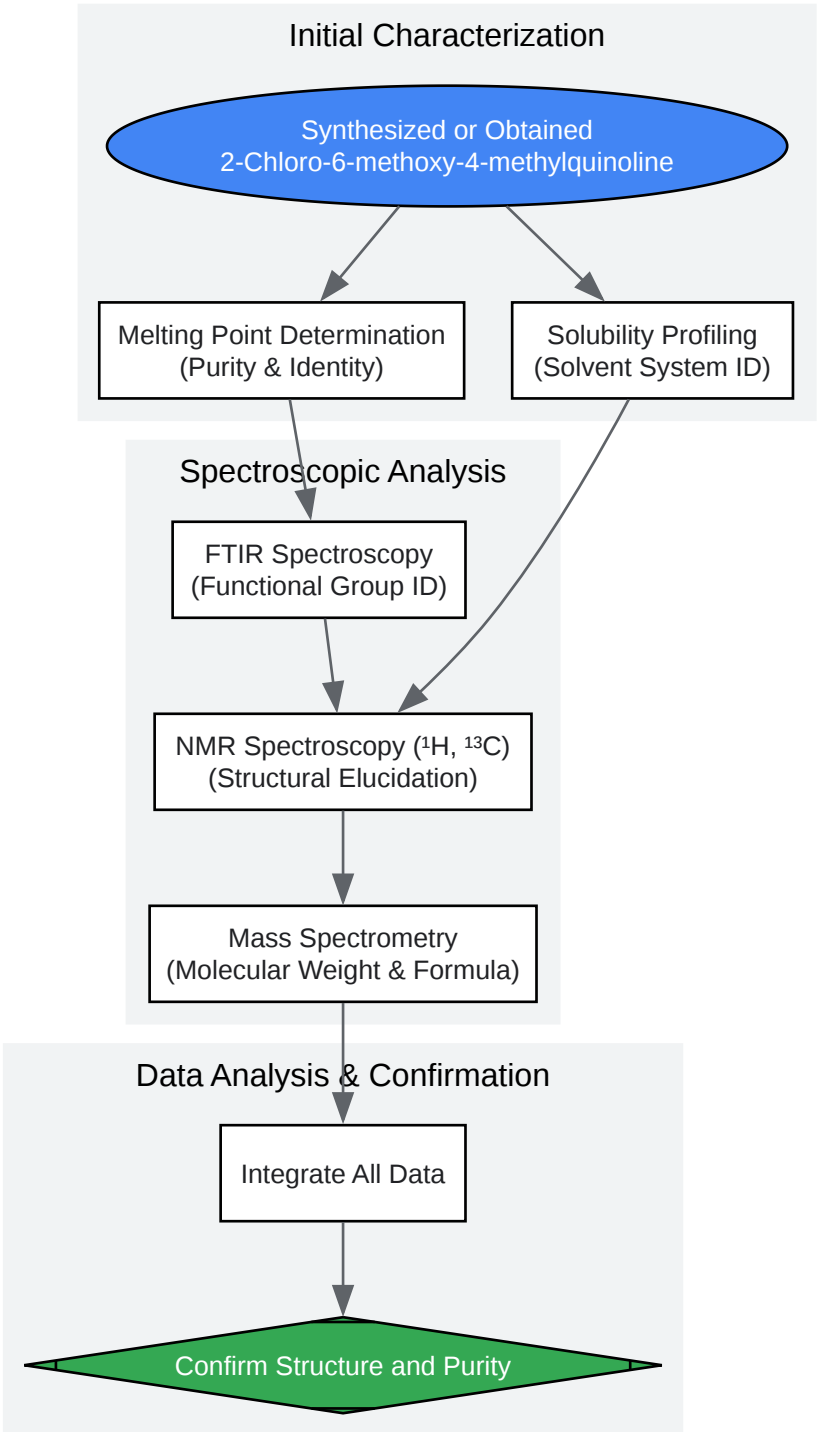
© 2026 BenchChem. All rights reserved.

intensity of about one-third that of the molecular ion peak, due to the natural abundance of the ^{37}Cl isotope.[20]

Workflow and Data Integration

The characterization of a compound like **2-Chloro-6-methoxy-4-methylquinoline** is a systematic process. The data from each experimental technique is integrated to build a complete profile of the compound's physical properties and confirm its chemical structure.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1. General workflow for the physicochemical characterization of a solid organic compound.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. iosrjournals.org [iosrjournals.org]
- 2. 2-Chloro-6-methoxy-4-methyl-quinoline | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-chloro-6-methoxy-4-methylquinoline | CAS 6340-55-2 | Sun-shinechem [sun-shinechem.com]
- 4. echemi.com [echemi.com]
- 5. byjus.com [byjus.com]
- 6. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. m.youtube.com [m.youtube.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. www1.udel.edu [www1.udel.edu]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 12. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 13. books.rsc.org [books.rsc.org]
- 14. nmr.chem.ox.ac.uk [nmr.chem.ox.ac.uk]
- 15. mdpi.com [mdpi.com]
- 16. egikunoo.wordpress.com [egikunoo.wordpress.com]
- 17. orgchemboulder.com [orgchemboulder.com]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. Mass Spectrometry [www2.chemistry.msu.edu]
- 20. sydney.edu.au [sydney.edu.au]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 2-Chloro-6-methoxy-4-methylquinoline]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b109769/docs#technical-guide-physicochemical-characterization-of-2-chloro-6-methoxy-4-methylquinoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.